

Technical Monograph: 3-(4-Chlorophenyl)-5-(3-methoxyphenyl)-1H-pyrazole

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(4-Chlorophenyl)-5-(3-methoxyphenyl)-1H-pyrazole

Cat. No.: B11808252

[Get Quote](#)

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

This compound belongs to the 1,3,5-trisubstituted pyrazole family (where N1 is unsubstituted hydrogen), a scaffold renowned for its pharmacological versatility.

Property	Specification
Systematic Name	3-(4-Chlorophenyl)-5-(3-methoxyphenyl)-1H-pyrazole
CAS Number	Not Widely Indexed (Research Grade / Make-on-Demand)
Molecular Formula	C ₁₆ H ₁₃ ClN ₂ O
Molecular Weight	284.74 g/mol
SMILES	<chem>COc1cccc(c1)c2cc([nH]n2)c3ccc(Cl)cc3</chem>
Appearance	Off-white to pale yellow solid (Crystalline)
Predicted LogP	~4.2 ± 0.4 (Lipophilic)
H-Bond Donors	1 (NH)
H-Bond Acceptors	2 (N, O)
Tautomerism	Exists in equilibrium as 3-(4-Cl)-5-(3-OMe) and 5-(4-Cl)-3-(3-OMe) forms in solution. ^[1]

Structural Significance

The 3,5-diarylpyrazole core mimics the cis-stilbene geometry but is locked in a rigid heterocyclic ring. The para-chloro substituent provides metabolic stability and lipophilicity, while the meta-methoxy group serves as a hydrogen bond acceptor and a handle for further derivatization (e.g., demethylation to a phenol).

Synthesis Protocol: The Claisen-Schmidt / Hydrazine Route

The most robust synthetic pathway for this scaffold involves a two-step sequence: (1) Claisen-Schmidt condensation to form a chalcone intermediate, followed by (2) cyclocondensation with hydrazine hydrate.

Step 1: Chalcone Formation (Aldol Condensation)

Reaction: 4-Chloroacetophenone + 3-Methoxybenzaldehyde

Chalcone Mechanism: Base-catalyzed aldol condensation followed by dehydration.

- Reagents: 4-Chloroacetophenone (1.0 eq), 3-Methoxybenzaldehyde (1.0 eq), NaOH (40% aq), Ethanol.
- Protocol:
 - Dissolve 4-chloroacetophenone (10 mmol) and 3-methoxybenzaldehyde (10 mmol) in Ethanol (20 mL).
 - Add NaOH solution (5 mL) dropwise at 0-5°C with vigorous stirring.
 - Allow the mixture to warm to room temperature and stir for 4-6 hours. A precipitate (the chalcone) will form.
 - Workup: Pour into ice-cold water, filter the solid, wash with cold water/ethanol (9:1), and recrystallize from ethanol.
 - Intermediate ID: 1-(4-Chlorophenyl)-3-(3-methoxyphenyl)prop-2-en-1-one.

Step 2: Pyrazole Cyclization

Reaction: Chalcone + Hydrazine Hydrate

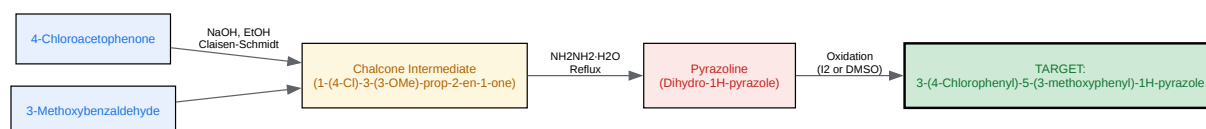
Pyrazoline

Pyrazole Mechanism: Michael addition of hydrazine to the enone, followed by cyclization and oxidation.

- Reagents: Chalcone (from Step 1), Hydrazine Hydrate (excess, 3-5 eq), Acetic Acid or Ethanol/Iodine (for oxidation).
- Protocol:
 - Dissolve the chalcone (5 mmol) in Ethanol (15 mL).
 - Add Hydrazine Hydrate (15 mmol).

- Reflux for 6-8 hours. (Note: This typically yields the pyrazoline intermediate).
- Oxidation (Crucial Step): To ensure full aromatization to the pyrazole, add a catalytic amount of Iodine (I_2) or use DMSO/ I_2 system and reflux for an additional 2 hours.
- Workup: Cool, pour into sodium thiosulfate solution (to quench iodine), extract with Ethyl Acetate, dry over Na_2SO_4 , and concentrate.
- Purification: Column chromatography (Hexane:EtOAc gradient).

Synthesis Pathway Diagram[5][10]



[Click to download full resolution via product page](#)

Figure 1: Step-wise synthesis pathway from commercially available precursors to the target pyrazole.

Characterization & Validation

To validate the synthesis, the following spectroscopic signatures must be confirmed.

Nuclear Magnetic Resonance (1H NMR)

Solvent: DMSO- d_6 or $CDCl_3$ [2]

Chemical Shift (δ)	Multiplicity	Integration	Assignment
13.0 - 13.5	Broad Singlet	1H	NH (Pyrazole N1) - Exchangeable
7.8 - 7.9	Doublet	2H	Ar-H (4-Chlorophenyl, ortho)
7.4 - 7.5	Doublet	2H	Ar-H (4-Chlorophenyl, meta)
7.3 - 7.4	Multiplet	1H	Ar-H (3-Methoxyphenyl, C5)
7.2 - 7.3	Multiplet	2H	Ar-H (3-Methoxyphenyl, C2, C6)
6.9 - 7.0	Singlet	1H	Pyrazole C4-H (Characteristic Signal)
6.8 - 6.9	Multiplet	1H	Ar-H (3-Methoxyphenyl, C4)
3.80 - 3.85	Singlet	3H	-OCH ₃ (Methoxy Group)

Mass Spectrometry (LC-MS)

- Ionization: ESI+
- Expected Mass:
 - [M+H]⁺: 285.08 (³⁵Cl isotope)
 - [M+H+2]⁺: 287.08 (³⁷Cl isotope)
- Isotope Pattern: Distinctive 3:1 ratio for the Chlorine atom confirms the presence of the halogen.

Biological Potential & Applications[2][5][7][10]

The 3,5-diarylpyrazole scaffold is a privileged structure in medicinal chemistry. This specific analog (4-Cl / 3-OMe) is relevant for:

- COX-2 Inhibition:
 - The 1,5-diarylpyrazole motif is the core of Celecoxib. While Celecoxib has a sulfonamide group, the 3-(4-chlorophenyl)-5-aryl pattern retains significant COX-2 selectivity by fitting into the hydrophobic pocket of the enzyme.
 - Mechanism: The bulky 3,5-substitution prevents entry into the narrower COX-1 channel.
- Anticancer Activity (EGFR/VEGFR):
 - Pyrazoles act as ATP-competitive inhibitors. The 3-methoxy group can mimic the interaction of the quinazoline ring ether oxygen seen in drugs like Gefitinib.
- Antimicrobial Agents:
 - Electron-withdrawing groups (like 4-Cl) on the phenyl ring typically enhance antibacterial potency against Gram-positive strains (*S. aureus*).

Safety & Handling (MSDS Highlights)

- Signal Word:WARNING
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H411: Toxic to aquatic life with long-lasting effects (due to the chlorophenyl moiety).

- PPE: Nitrile gloves, safety goggles, and lab coat. Handle in a fume hood to avoid inhalation of dust.

References

- Zhang, Z., et al. "One-pot synthesis of 3,5-diphenyl-1H-pyrazoles from chalcones and hydrazine under mechanochemical ball milling." Tetrahedron Letters, 2013.
- Bekhit, A. A., et al. "Design and synthesis of some substituted-1H-pyrazolyl-thiazolo[4,5-d]pyrimidines as anti-inflammatory/antimicrobial agents." European Journal of Medicinal Chemistry, 2010.
- PubChem Compound Summary. "3-(4-Chlorophenyl)-1H-pyrazole" (Analog Reference). National Center for Biotechnology Information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 3-\(4-Chlorophenyl\)-4,5-dihydro-1,5-diphenyl-1H-pyrazole | C21H17ClN2 | CID 101167 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. triggered.stanford.clockss.org \[triggered.stanford.clockss.org\]](#)
- To cite this document: BenchChem. [Technical Monograph: 3-(4-Chlorophenyl)-5-(3-methoxyphenyl)-1H-pyrazole]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11808252/docs#technical-monograph-3-4-chlorophenyl-5-3-methoxyphenyl-1h-pyrazole\]](https://www.benchchem.com/product/b11808252/docs#technical-monograph-3-4-chlorophenyl-5-3-methoxyphenyl-1h-pyrazole)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)